

Technical Guide: Structure Elucidation of 4-Phenylthiazole-2-carbohydrazide[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Phenylthiazole-2-carbohydrazide

Cat. No.: B15250861

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Executive Summary

Compound: **4-Phenylthiazole-2-carbohydrazide** CAS Registry Number: (Analogous esters: 59020-44-9) Molecular Formula:

Exact Mass: 219.0466 Da[1]

4-Phenylthiazole-2-carbohydrazide is a pharmacophore integrating a thiazole ring substituted at the 4-position with a phenyl group and at the 2-position with a carbohydrazide moiety.[1] This specific substitution pattern is synthetically accessible via the Hantzsch thiazole synthesis followed by hydrazinolysis. Its structural integrity is pivotal for downstream Schiff base formation or cyclization into fused heterocycles (e.g., triazolothiazoles).

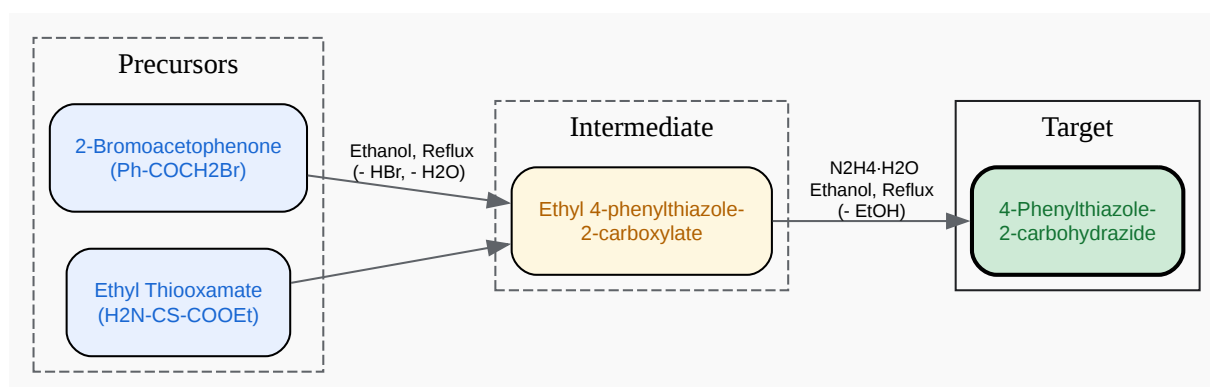
Synthetic Pathway & Logic

The synthesis follows a convergent pathway designed to ensure regioselectivity at the thiazole ring. The core strategy employs the Hantzsch Thiazole Synthesis, reacting a

-haloketone with a thioamide derivative.

Reaction Scheme

- Cyclization: Condensation of 2-Bromoacetophenone with Ethyl thiooxamate yields the intermediate Ethyl 4-phenylthiazole-2-carboxylate.[1]
- Hydrazinolysis: Nucleophilic acyl substitution of the ester with Hydrazine Hydrate yields the target carbohydrazide.



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Figure 1: Synthetic pathway for **4-Phenylthiazole-2-carbohydrazide** via Hantzsch cyclization and subsequent hydrazinolysis.[1]

Structural Elucidation Strategy

Elucidation relies on a multi-modal approach to confirm the thiazole ring formation (regiochemistry) and the integrity of the hydrazide tail.

Infrared Spectroscopy (FT-IR)

The IR spectrum provides the first evidence of functional group transformation from ester to hydrazide.

Functional Group	Wavenumber ()	Diagnostic Feature
NH / NH	3150 – 3400	Distinct double/broad absorption bands (hydrazide N-H stretch).[1]
C=O (Amide I)	1640 – 1680	Strong band, shifted to lower frequency compared to the precursor ester (~1720).
C=N (Thiazole)	1590 – 1610	Characteristic ring breathing mode.
C-S-C	680 – 750	Weak stretch indicating thiazole ring closure.[1]

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for confirming the 2,4-substitution pattern.

¹H NMR (DMSO-

, 400 MHz)

- 9.80 – 10.20 ppm (s, 1H, -CONH-): The amide proton is highly deshielded due to the adjacent carbonyl and the electron-withdrawing thiazole ring.[1]
- 8.20 – 8.30 ppm (s, 1H, Thiazole H-5): This singlet is the "fingerprint" of the 4-substituted thiazole ring. Its chemical shift confirms the 4-phenyl substitution; a 5-phenyl isomer would show a different splitting or shift.[1]
- 7.85 – 7.95 ppm (d, 2H, Phenyl H-2',6'): Ortho protons of the phenyl ring, deshielded by the thiazole ring current.
- 7.30 – 7.50 ppm (m, 3H, Phenyl H-3',4',5'): Meta and para protons.

- 4.50 – 5.00 ppm (br s, 2H, -NH): Broad singlet for the terminal amine protons, exchangeable with D₂O.

¹³C NMR (DMSO-

, 100 MHz)

- ~160.0 ppm (C=O): Carbonyl carbon.
- ~163.5 ppm (Thiazole C-2): Quaternary carbon attached to the carbonyl.^[1]
- ~155.0 ppm (Thiazole C-4): Quaternary carbon attached to the phenyl ring.^[1]
- ~118.0 ppm (Thiazole C-5): Methine carbon (CH) of the thiazole ring.
- 126.0 – 134.0 ppm (Phenyl Carbons): Typical aromatic signals.

Mass Spectrometry (ESI-MS)^[1]

- Molecular Ion (M^+): Expected at m/z 220.05.
- Fragmentation:
 - Loss of Acetyl group (42 Da) to form Acylium ion ($M-42^+$) at m/z ~178.
 - Loss of Thiazole group (54 Da) to form Phenyl cation at m/z ~166.
 - Loss of Thiazole cation at m/z ~160.^[1]

Experimental Protocols

Protocol A: Synthesis of Ethyl 4-phenylthiazole-2-carboxylate

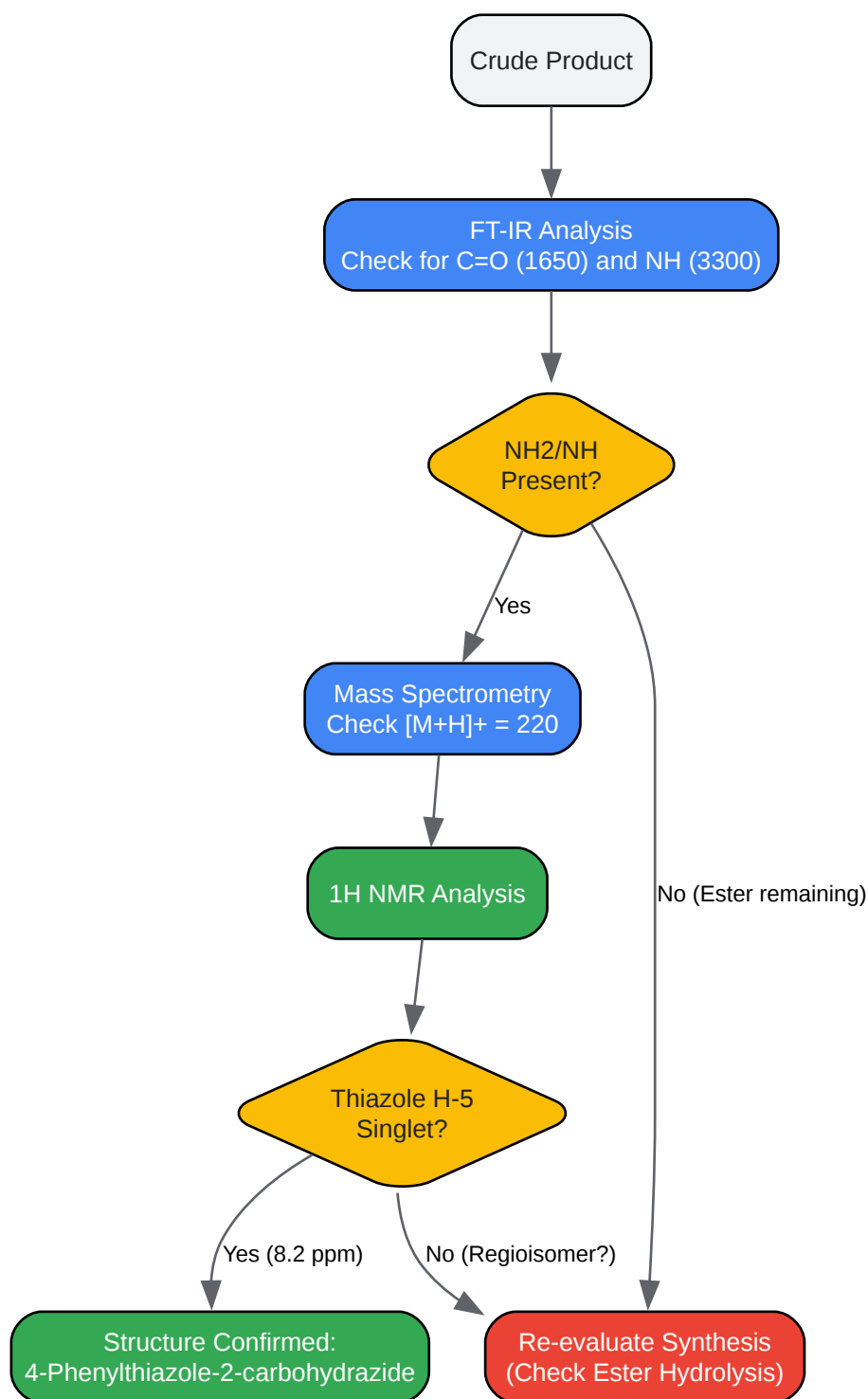
- Reactants: Dissolve Ethyl thiooxamate (10 mmol) and 2-Bromoacetophenone (10 mmol) in anhydrous ethanol (30 mL).
- Reaction: Reflux the mixture for 4–6 hours. Monitor via TLC (Hexane:EtOAc 3:1).
- Workup: Cool the solution to room temperature. The ester often precipitates. If not, reduce solvent volume under vacuum and pour into ice-water.[\[1\]](#)
- Purification: Filter the solid and recrystallize from ethanol to yield the intermediate ester.

Protocol B: Synthesis of 4-Phenylthiazole-2-carbohydrazide

- Reactants: Suspend Ethyl 4-phenylthiazole-2-carboxylate (5 mmol) in ethanol (20 mL).
- Addition: Add Hydrazine hydrate (99%, 15 mmol, 3 eq) dropwise.
- Reaction: Reflux for 3–5 hours. The solid ester will dissolve, and the product often precipitates as a white/pale yellow solid during the reaction or upon cooling.
- Isolation: Cool to 0°C. Filter the precipitate.
- Washing: Wash with cold ethanol (2 x 5 mL) and cold water (2 x 10 mL) to remove excess hydrazine.
- Drying: Dry under vacuum at 40°C.
- Validation: Measure Melting Point (Expected: >160°C, decomposition) and obtain IR/NMR spectra.

Elucidation Logic Flowchart

The following diagram illustrates the decision-making process for confirming the structure.



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Figure 2: Logical workflow for the structural validation of the target carbohydrazide.

References

- Hantzsch Thiazole Synthesis Mechanism & Applications Source: organic-chemistry.org URL: [\[Link\]1](#)
- Synthesis and biological evaluation of thiazole carboxamide derivatives Source: National Institutes of Health (PMC) URL: [\[Link\]1](#)
- General Synthesis of Carbohydrazides from Esters Source: MDPI (Molecules Journal) URL: [\[Link\]1](#)[\[2\]](#)

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Sources

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- 2. scispace.com [\[scispace.com\]](https://scispace.com)
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